

Technical Deep Dive: YKL-5-124

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Compound of Interest

Compound Name: YKL-5-124

Cat. No.: B8180869

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Selective Covalent CDK7 Inhibitor[1][2][3][4][5][6][7]

Executive Summary

YKL-5-124 is a chemical probe designed to resolve a longstanding ambiguity in transcriptional biology: the specific contribution of Cyclin-dependent kinase 7 (CDK7) versus its paralogs CDK12 and CDK13.[4][5][7] Unlike first-generation inhibitors like THZ1, which promiscuously target CDK7, 12, and 13, **YKL-5-124** is a highly selective, covalent inhibitor of CDK7.[1][4][5][6][7]

This compound has redefined the understanding of CDK7 function. While previously thought to be essential for global RNA Polymerase II (Pol II) phosphorylation, data derived using **YKL-5-124** demonstrates that CDK7 inhibition primarily drives cell cycle arrest at the G1/S transition via E2F downregulation, with minimal impact on global Pol II C-terminal domain (CTD) phosphorylation.[7]

Chemical Identity & Mechanism of Action[2][8]

Chemical Structure & Design

YKL-5-124 was developed through a hybridization strategy. It combines the covalent acrylamide "warhead" of THZ1 with the pyrrolidinopyrazole core of PF-3758309 (a PAK4

inhibitor).[4] This structural optimization retains the ability to covalently modify CDK7 while eliminating the off-target activity against CDK12/13 that confounded earlier studies.

- Molecular Weight: 515.62 g/mol [8]
- Formula: $C_{28}H_{33}N_7O_3$ [8]
- Solubility: Soluble in DMSO (up to 20 mM); Ethanol (up to 20 mM).[8]

Mechanism: Covalent Targeting of Cys312

YKL-5-124 functions as an irreversible inhibitor.[1][2][3][4][7] It binds to the ATP-binding pocket of CDK7 and forms a covalent thioether bond with a specific cysteine residue located outside the canonical kinase active site.

- Target Residue: Cysteine 312 (C312).[4][6][7]
- Binding Kinetics:

analysis reveals that **YKL-5-124** modifies CDK7 approximately 11-fold faster than THZ1, contributing to its superior selectivity profile.

- Validation: Mutation of C312 to Serine (C312S) renders CDK7 completely resistant to **YKL-5-124**, confirming on-target specificity.[4]

Selectivity Profile (Kinome-Wide)

The following table contrasts the selectivity of **YKL-5-124** against related CDKs.

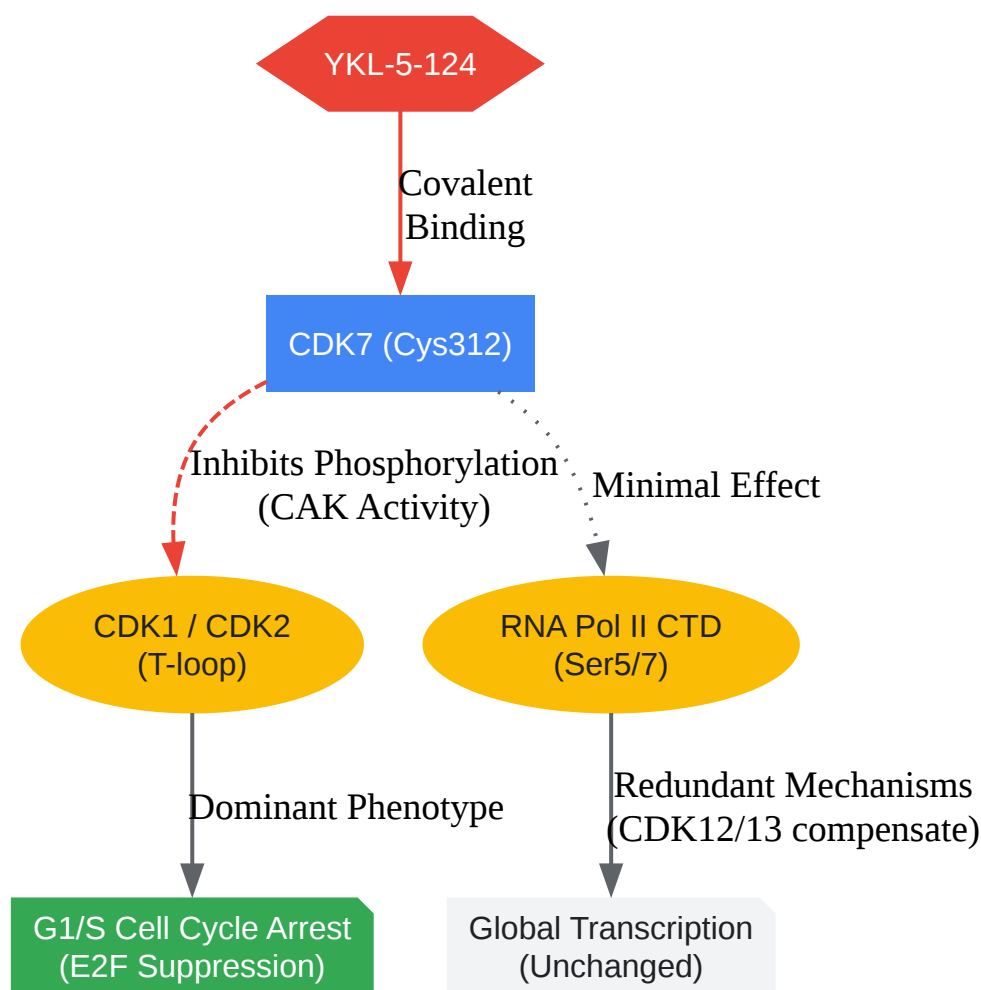
Kinase Target	IC50 (nM)	Activity Status
CDK7 / Mat1 / CycH	9.7	Potent Inhibition
CDK7 (monomer)	53.5	Potent Inhibition
CDK2	1300	>100-fold Selectivity
CDK9	3020	>300-fold Selectivity
CDK12	>10,000	Inactive
CDK13	>10,000	Inactive

Biological Characterization: The "CAK" Phenotype

The deployment of **YKL-5-124** revealed that CDK7's primary essential function in many cancer lines is its role as a CDK-Activating Kinase (CAK), rather than a global transcriptional initiator.

Pathway Visualization

The diagram below illustrates the divergent downstream effects of **YKL-5-124** compared to pan-CDK inhibitors.



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Figure 1: Mechanism of Action. **YKL-5-124** selectively blocks the CAK activity of CDK7, leading to cell cycle arrest, while sparing the global transcriptional machinery often affected by less selective inhibitors.^{[4][7]}

Experimental Protocols

Reconstitution & Storage

Critical: Covalent inhibitors are reactive electrophiles. Avoid buffers containing thiols (DTT, β -mercaptoethanol) during initial dilution, as they will quench the compound.

- Stock Preparation: Dissolve powder in 100% DMSO to reach a concentration of 10 mM.
- Aliquoting: Store in small aliquots (e.g., 20 μ L) at -80°C to prevent freeze-thaw cycles.

- Stability: Stable for 6 months at -80°C.

Cellular Target Engagement Assay

To verify **YKL-5-124** is engaging CDK7 in your specific cell line, use a "washout" western blot strategy.

Materials:

- Cell line of interest (e.g., HAP1, Jurkat, SCLC lines).[\[9\]](#)
- **YKL-5-124** (Treatment).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)[\[9\]](#)
- Biotinylated-THZ1 (Probe).[\[10\]](#)
- Streptavidin-agarose beads.

Protocol:

- Treatment: Treat cells with **YKL-5-124** (e.g., 100 nM) or DMSO for 4–6 hours.[\[10\]](#)
- Lysis: Harvest cells and lyse in buffer without DTT.
- Probe Labeling: Incubate lysate with 1 µM Biotin-THZ1 overnight at 4°C.
 - Logic: If **YKL-5-124** has successfully covalently bound Cys312, the biotin-probe cannot bind.
- Pulldown: Add streptavidin beads for 2 hours.
- Wash & Elute: Wash beads 3x with lysis buffer. Elute by boiling in SDS loading buffer.
- Detection: Western blot for CDK7.[\[10\]](#)[\[9\]](#)
 - Result: A disappearance of the CDK7 band in the **YKL-5-124** treated lane indicates successful target engagement (competition).

Functional Readout (Western Blot Markers)

When assessing the downstream impact, do not rely solely on Pol II phosphorylation. Use the following marker panel:

Marker	Expected Change	Biological Significance
p-CDK1 (Thr161)	Decrease	Loss of CAK activity (Primary Phenotype)
p-CDK2 (Thr160)	Decrease	Loss of CAK activity
p-Pol II (Ser5/7)	No Change	Distinguishes YKL-5-124 from THZ1
Total Pol II	No Change	Control
PARP (Cleaved)	Minimal/None	YKL-5-124 is generally cytostatic, not cytotoxic (unlike THZ1)

Advanced Applications & Therapeutic Context[4][10] Small Cell Lung Cancer (SCLC)

Research indicates that SCLC is uniquely sensitive to CDK7 inhibition. While **YKL-5-124** induces genomic instability and micronucleus formation in SCLC models, it also triggers an immune response signaling pathway.[9]

- Synergy: **YKL-5-124** has shown potential when combined with anti-PD-1 immunotherapy, as the drug-induced immune signaling can sensitize "cold" tumors to checkpoint blockade.

Distinguishing Transcriptional Addiction

YKL-5-124 is the "gold standard" control for validating transcriptional addiction.

- If a cancer cell line dies upon THZ1 treatment but survives **YKL-5-124** treatment, the vulnerability is likely driven by CDK12 or CDK13, not CDK7.
- If the cell line arrests/dies with **YKL-5-124**, the dependency is likely driven by E2F/Cell Cycle dysregulation (e.g., MYC-driven cancers).

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